Introduction to 2'-deoxy-adenosine diphosphoribose (2'-dADPR)

Author: BenchChem Technical Support Team. **Date**: April 2026

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An In-depth Technical Guide to 2'-deoxy-adenosine diphosphoribose (2'-dADPR)

Introduction

2'-deoxy-adenosine diphosphoribose (2'-dADPR) is an endogenous adenine nucleotide that has emerged as a potent signaling molecule, particularly in the context of calcium homeostasis and cellular stress responses.[1][2][3] Structurally similar to its well-known counterpart, ADP-ribose (ADPR), 2'-dADPR is distinguished by the absence of a hydroxyl group at the 2' position of the adenosine ribose moiety.[4][5] This seemingly minor structural modification confers unique biological activities, establishing 2'-dADPR as a "superagonist" of the Transient Receptor Potential Melastatin 2 (TRPM2) ion channel.[4][6] Its role in modulating TRPM2 activity makes it a critical player in various physiological and pathological processes, including the innate immune response, oxidative stress-induced cell death, and neuronal degeneration.[1][2][3][7] This guide provides a comprehensive overview of the core aspects of 2'-dADPR, tailored for researchers, scientists, and professionals in drug development.

Structure and Metabolism

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2'-dADPR, or 2'-Deoxyadenosine- 5'- O- diphosphoribose, is a purine 2'-deoxyribonucleoside 5'-diphosphate.[8] Its metabolism is intricately linked with the broader pathways of NAD+ turnover and ADP-ribose signaling. The primary enzyme identified to be responsible for the hydrolysis of ADP-ribose and its derivatives is NUDT5 (also known as Nudix hydrolase 5).[9][10] NUDT5 is an ADP-ribose pyrophosphatase that catalyzes the hydrolysis of ADPR to AMP and ribose 5'-phosphate (R5P).[9][10] While NUDT5's primary characterized substrate is ADPR, its role in hydrolyzing various modified nucleoside diphosphates suggests it is a key regulator of the intracellular levels of related molecules like 2'-dADPR, thereby controlling their signaling functions.[9][11]

In the context of neuronal injury, the enzyme SARM1 (Sterile Alpha and TIR Motif-containing 1) is a central player in a pathway that involves the rapid depletion of NAD+.[7][12][13] SARM1 possesses NAD+ cleavage activity, leading to the production of ADP-ribose, cyclic ADP-ribose (cADPR), and nicotinamide.[14] This process is a critical step in initiating axonal degeneration.[12][15] Given the structural similarity and the detection of 2'-dADPR in immune cells like Jurkat T lymphocytes, it is plausible that its synthesis is linked to cellular stress pathways that consume NAD+ or related deoxy-adenosine precursors.[4][6]

Signaling Pathways and Biological Function

The principal biological function of 2'-dADPR is the potent activation of the TRPM2 channel, a non-selective cation channel permeable to Ca2+.[1][2][3]

2'-dADPR-TRPM2 Calcium Signaling

TRPM2 channels are crucial for diverse cellular processes, including cytokine secretion in monocytes, chemotaxis in neutrophils, insulin secretion, and oxidative stress-induced cell death.[1][2] These channels are co-activated by intracellular Ca2+ and adenine nucleotides like ADPR and 2'-dADPR.[1][2][3]

Notably, 2'-dADPR is significantly more effective at activating human TRPM2 (hsTRPM2) than ADPR, particularly at physiological intracellular Ca2+ concentrations.[1][2] Studies have shown that 2'-dADPR activates the channel faster and with a higher sensitivity to its co-agonist, Ca2+.[1][2][3] This enhanced efficacy suggests that 2'-dADPR, rather than ADPR, may be the primary endogenous agonist for TRPM2 in physiological settings like the innate immune

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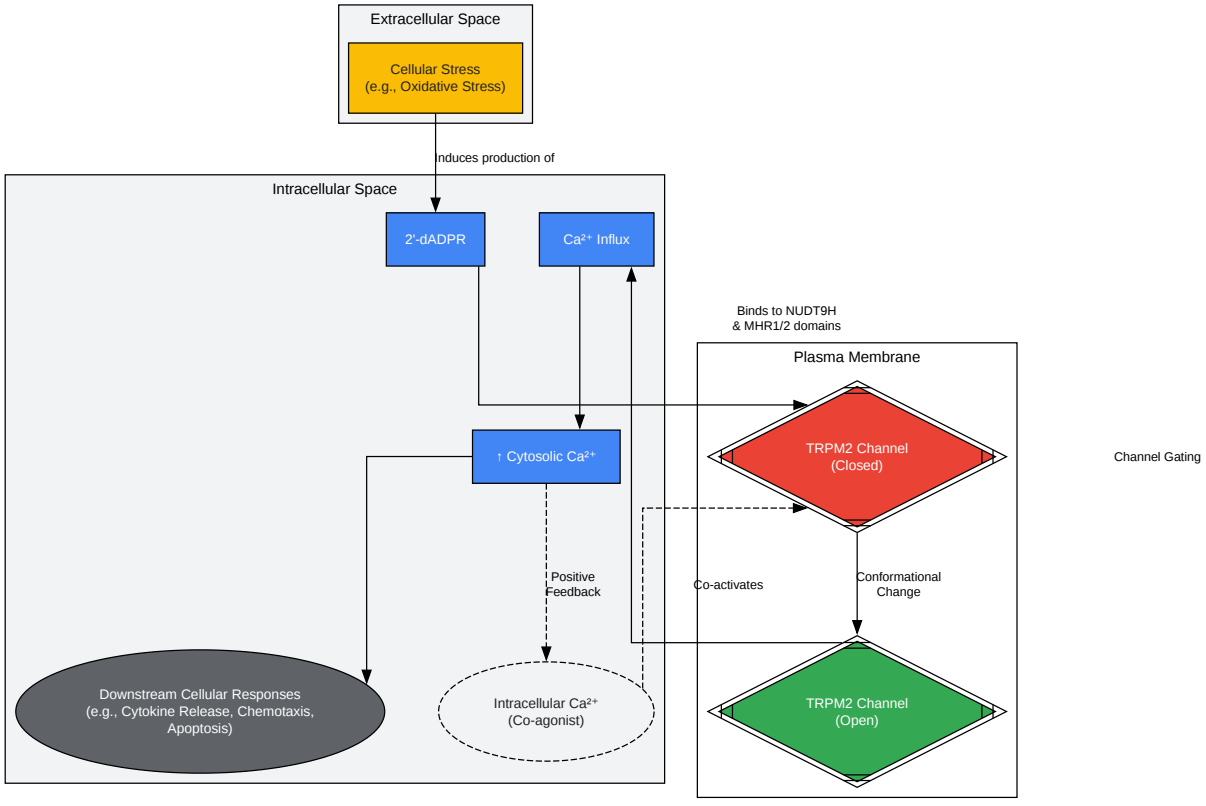
response.[1][2][3] The activation of TRPM2 by 2'-dADPR requires both the N-terminal MHR1/2 domain and the C-terminal NUDT9-homology (NUDT9H) domain of the channel.[16]



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Caption: 2'-dADPR-mediated activation of the TRPM2 ion channel.

Role in Neuronal Injury and Degeneration

The SARM1 enzyme is a key executioner of axon degeneration, a process central to many neurodegenerative diseases and traumatic nerve injuries.[7][12][15] Following axonal injury, SARM1 is activated and depletes NAD+ levels within the axon.[7][12] This NAD+ cleavage activity is essential for its pro-degenerative function.[14] While cADPR has been identified as a biomarker for SARM1 activity, the involvement of other NAD+-derived molecules in this pathway is an active area of investigation.[12][14] The role of TRPM2 channels in oxidative stress-induced cell death suggests that agonists like 2'-dADPR could be important mediators in the broader context of neurodegeneration.[1]

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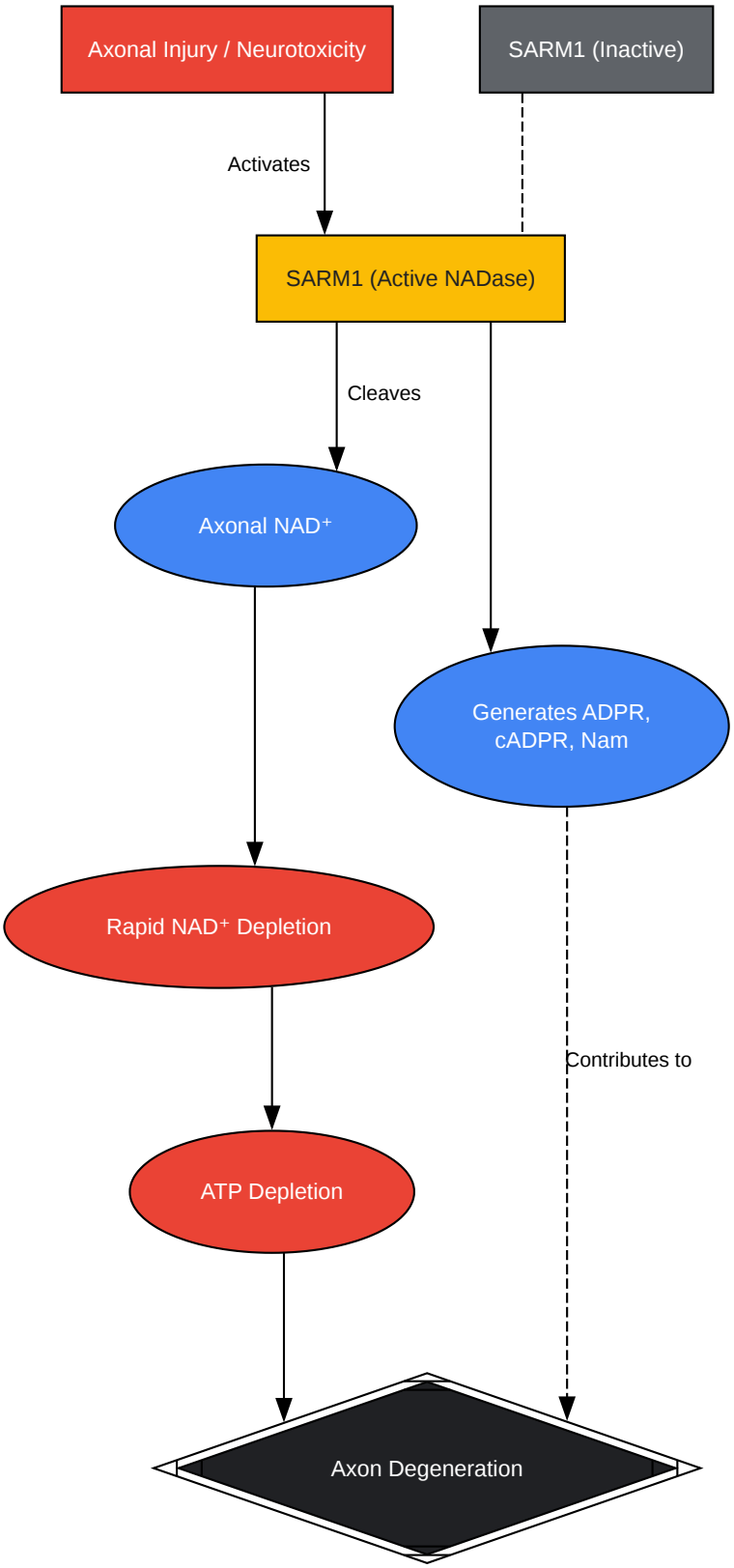

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Caption: SARM1-mediated pathway of axon degeneration following injury.

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Quantitative Data

The enhanced potency of 2'-dADPR in activating the human TRPM2 channel compared to ADPR has been quantified through electrophysiological studies. The half-maximal effective concentration (EC50) values highlight the differential sensitivity of the channel to these two agonists in the presence of their co-agonist, Ca2+.

Agonist	Co-agonist (Ca2+)	Target	EC50 Value (nM)	Reference
2'-dADPR	100 µM	Human TRPM2	192 ± 62	[1][2][3]
ADPR	100 µM	Human TRPM2	694 ± 115	[1][2][17]

Table 1: Comparative efficacy of 2'-dADPR and ADPR on human TRPM2 activation.

Experimental Protocols

The characterization of 2'-dADPR's biological activity relies on specific and sensitive experimental techniques. Below are summaries of key methodologies used in its study.

Whole-Cell Patch Clamp Electrophysiology

This technique is the gold standard for measuring ion channel activity, such as TRPM2-mediated currents, in response to agonists.

- Cell Preparation: Human Embryonic Kidney (HEK293) cells are stably transfected to express the human TRPM2 channel.[1][2]
- Electrode and Solutions: A glass micropipette (patch pipette) filled with an intracellular solution is sealed onto the cell membrane. This intracellular solution contains a defined concentration of the agonist (e.g., 100 µM 2'-dADPR or ADPR) and a buffered concentration of the co-agonist Ca2+ (e.g., ranging from 0 to 10,000 nM).[1][17] The extracellular (bath) solution contains physiological ion concentrations.[1][17]
- Data Acquisition: The whole-cell configuration is achieved by applying suction to rupture the cell membrane under the pipette tip, allowing electrical access to the entire cell. The

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membrane potential is clamped at a specific voltage, and the resulting ionic currents flowing through the TRPM2 channels are recorded.

- Analysis: The magnitude of the current reflects the degree of channel activation. By testing a range of Ca2+ concentrations, a concentration-response curve can be generated to determine the EC50 value.[1][17]

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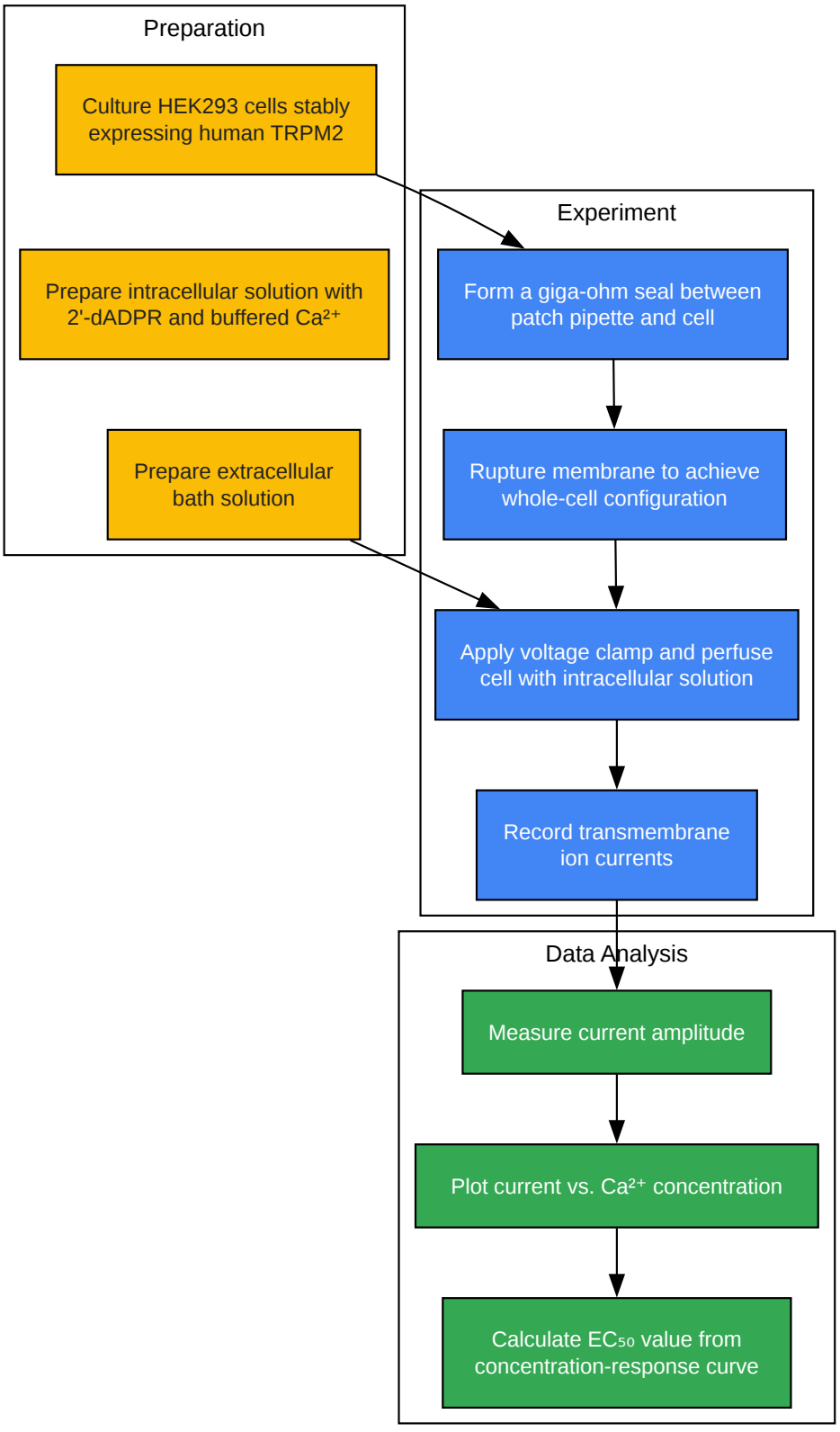

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Caption: Experimental workflow for a whole-cell patch clamp assay.

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Calcium Imaging

This method allows for the measurement of changes in intracellular Ca2+ concentration in a population of cells.

- Cell Loading: Cells expressing TRPM2 are loaded with a Ca2+-sensitive fluorescent dye, such as Fura-2.
- Stimulation: The cells are stimulated by adding the agonist to the extracellular medium.[2]
- Detection: A fluorescence microscope is used to measure the change in fluorescence intensity or ratio over time, which corresponds to the change in intracellular Ca2+ concentration.[2]

Detection and Quantification of 2'-dADPR

While direct quantification methods for 2'-dADPR are still developing, techniques used for related molecules can be adapted. High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (LC-MS/MS) is a powerful tool for separating and quantifying specific nucleotides like ADPR and cADPR from cell lysates and can be optimized for 2'-dADPR.[11][14]

Role in Disease and Potential as a Drug Target

The central role of the 2'-dADPR/TRPM2 signaling axis in mediating Ca2+ influx under conditions of cellular stress implicates it in a variety of pathological conditions.

- Inflammatory and Immune Disorders: As TRPM2 is highly expressed in immune cells and regulates functions like chemotaxis and cytokine release, its over-activation by 2'-dADPR could contribute to chronic inflammation.[1][2]
- Neurodegenerative Diseases: The SARM1 pathway's role in axon degeneration is a key factor in peripheral neuropathies (e.g., chemotherapy-induced) and potentially other neurodegenerative disorders.[12][13] Modulating the downstream effectors of NAD+ depletion, which include Ca2+ signaling pathways, is a viable therapeutic strategy.
- Ischemic Injury: In conditions like stroke, neuronal injury is exacerbated by excitotoxicity and ionic imbalance.[7] SARM1 deficiency has been shown to be neuroprotective in a stroke

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model, highlighting the therapeutic potential of targeting this pathway.[7]

Given its position as a potent endogenous agonist, the 2'-dADPR signaling pathway presents several opportunities for therapeutic intervention. Developing antagonists for the 2'-dADPR binding site on TRPM2 or inhibitors for the enzymes that synthesize 2'-dADPR could offer novel treatments for diseases characterized by excessive TRPM2 activation and subsequent cell death.

Conclusion

2'-deoxy-adenosine diphosphoribose is a pivotal second messenger that functions as a superagonist of the TRPM2 ion channel. Its ability to potently activate Ca2+ influx at physiological concentrations distinguishes it from ADPR and positions it as a key regulator of the innate immune response, cellular stress pathways, and neuronal injury. The elucidation of its synthesis and degradation pathways, coupled with a deeper understanding of its interaction with TRPM2 and its role in SARM1-mediated cell death, opens new avenues for drug discovery and the development of targeted therapies for a range of inflammatory and neurodegenerative diseases.

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- To cite this document: BenchChem. [Introduction to 2'-deoxy-adenosine diphosphoribose (2'-dADPR)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15574088/docs#introduction-to-2-deoxy-adenosine-diphosphoribose-2-dadpr]

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